

# Personal protective equipment for handling TG 100801

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## Compound of Interest

Compound Name: TG 100801

Cat. No.: B1682778

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## Essential Safety and Handling Guide for TG 100801

This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for the handling of **TG 100801**. It is intended for researchers, scientists, and drug development professionals to ensure the safe and effective use of this compound in a laboratory setting.

## Hazard Identification and Personal Protective Equipment (PPE)

**TG 100801** is classified with acute oral toxicity and is very toxic to aquatic life with long-lasting effects. Adherence to strict safety protocols is mandatory to prevent accidental exposure and environmental contamination.

Summary of Hazards:

Hazard Classification	Description
Acute Toxicity, Oral (Category 4)	Harmful if swallowed.
Acute Aquatic Toxicity (Category 1)	Very toxic to aquatic life.
Chronic Aquatic Toxicity (Category 1)	Very toxic to aquatic life with long lasting effects. <a href="#">[1]</a>

#### Recommended Personal Protective Equipment (PPE):

PPE Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber, Neoprene).	To prevent skin contact.
Eye Protection	Safety glasses with side shields or chemical splash goggles.	To protect eyes from splashes.
Body Protection	Laboratory coat.	To protect skin and clothing.
Respiratory Protection	Use in a well-ventilated area. A respirator may be required for handling large quantities or if dust/aerosol generation is likely.	To prevent inhalation.

## Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **TG 100801** and to ensure the safety of laboratory personnel.

#### Handling Procedures:

- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of dust or aerosols.

- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Do not eat, drink, or smoke in the handling area.
- Wash hands thoroughly after handling.

#### Storage Conditions:

- Store in a tightly sealed container.
- Keep in a cool, dry, and dark place.
- Recommended long-term storage is at -20°C.<sup>[2]</sup>
- For short-term storage (days to weeks), 0-4°C is acceptable.<sup>[2]</sup>

## Accidental Release and First Aid Measures

Immediate and appropriate action is critical in the event of an accidental release or exposure.

#### Spill Response:

- Evacuate the area.
- Wear appropriate PPE.
- Absorb the spill with an inert material (e.g., sand, vermiculite).
- Collect the absorbed material into a sealed container for disposal.
- Clean the spill area with a suitable solvent, followed by soap and water.

#### First Aid:

Exposure Route	First Aid Measures
If Swallowed	Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.
In Case of Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes. Seek immediate medical attention.
In Case of Skin Contact	Remove contaminated clothing. Wash skin thoroughly with soap and water. Seek medical attention if irritation persists.
If Inhaled	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.

## Disposal Plan

**TG 100801** and any contaminated materials must be disposed of as hazardous waste due to its aquatic toxicity.

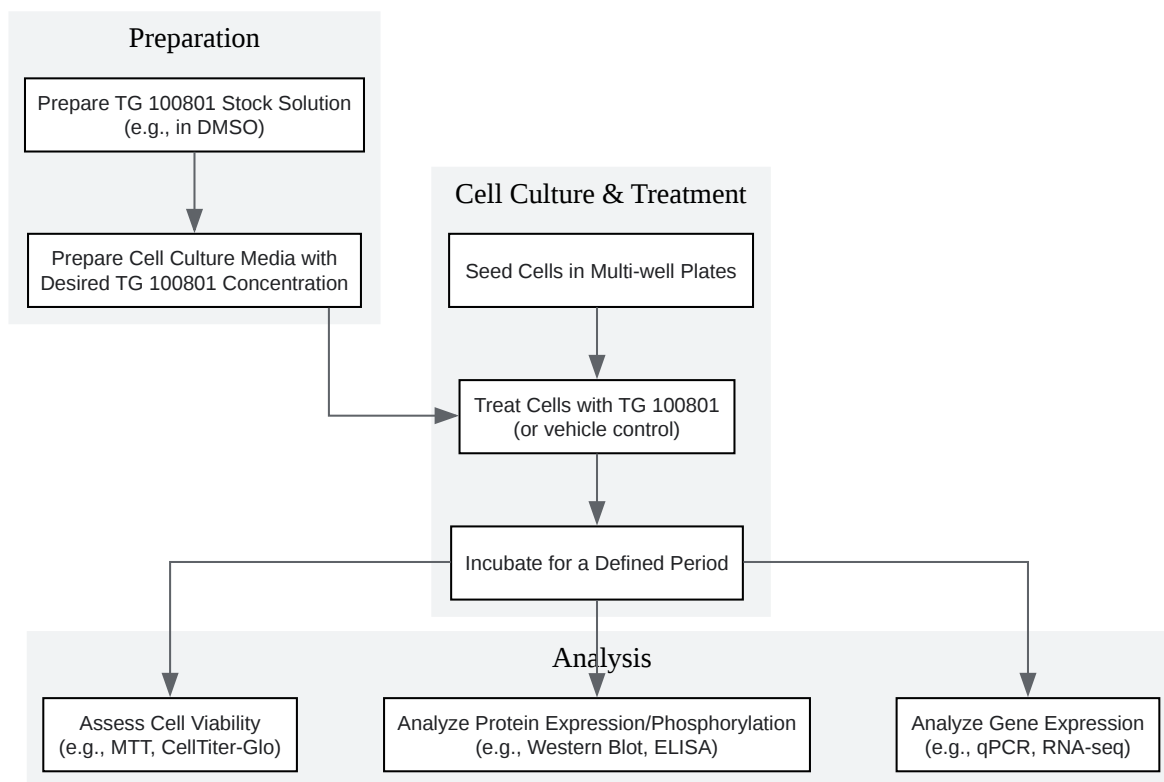
Disposal Guidelines:

- Dispose of contents and container to an approved waste disposal plant.
- Do not allow the chemical to enter drains or waterways.
- All waste materials, including contaminated PPE and spill cleanup materials, should be collected in a labeled, sealed container for hazardous waste disposal.

## Experimental Protocols and Workflow

**TG 100801** is a prodrug that is converted to its active form, TG 100572, by esterases in tissues.<sup>[3][4]</sup> TG 100572 is a multi-targeted kinase inhibitor.<sup>[1][3][4]</sup>

In Vitro Cell-Based Assay Workflow:



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A typical workflow for an in vitro cell-based assay using **TG 100801**.

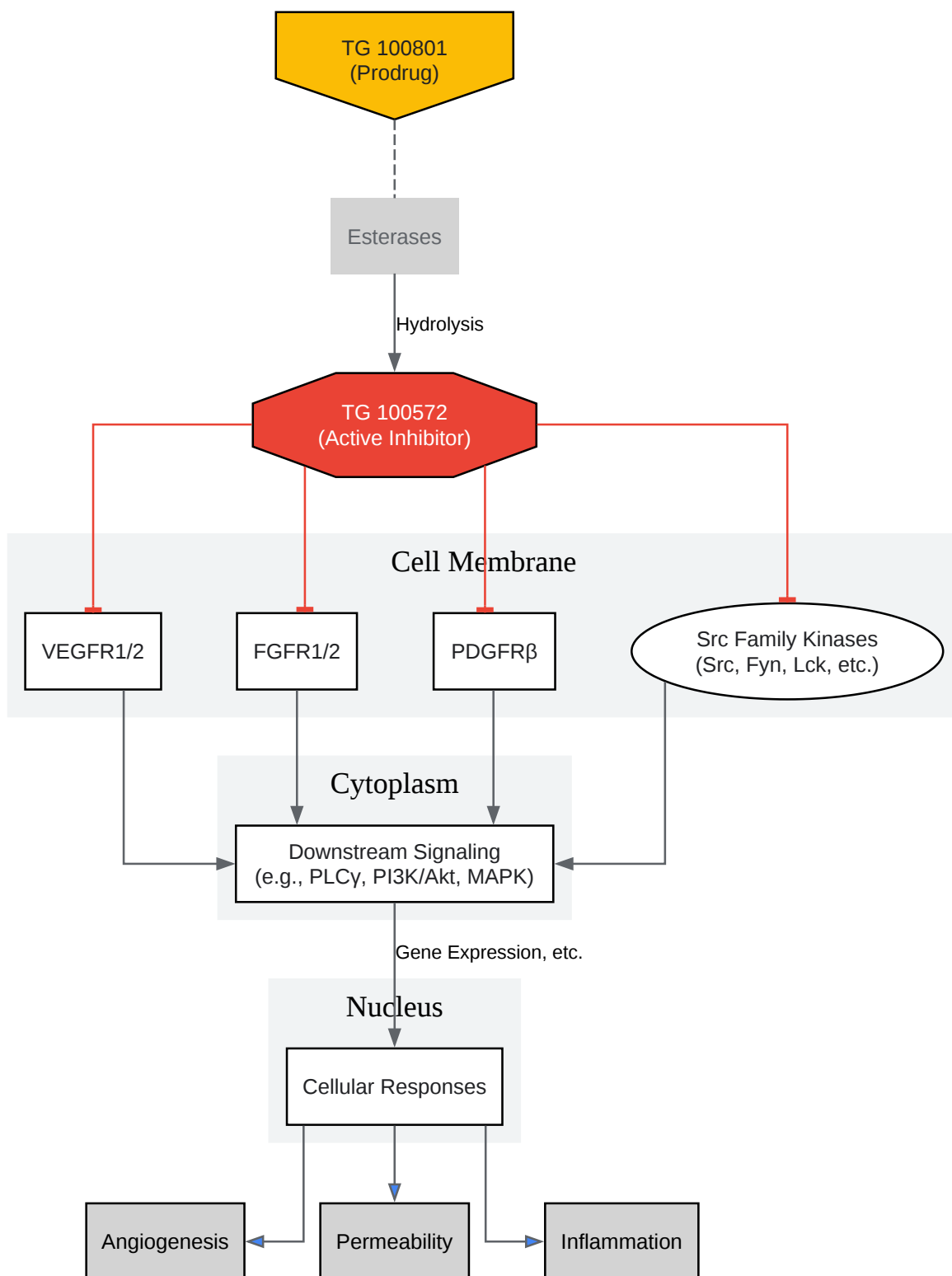
In Vivo Animal Study Protocol (Example): A study on a rat model of retinal vein occlusion involved topical administration of **TG 100801**.<sup>[3]</sup>

Parameter	Description
Animal Model	Rat model of laser-induced retinal vein occlusion.
Formulation	TG 100801 solution for topical eye drops.
Dosing Regimen	Topical application to the eye.
Endpoint Analysis	Measurement of fluorescein leakage and retinal thickening.[3]

## Mechanism of Action and Signaling Pathway

**TG 100801** is a prodrug that is rapidly converted to TG 100572, a potent inhibitor of multiple receptor tyrosine kinases and Src family kinases.[1][3][4] This inhibition blocks downstream signaling pathways involved in angiogenesis, vascular permeability, and inflammation. The primary targets include VEGFR1, VEGFR2, FGFR1, FGFR2, PDGFR $\beta$ , and members of the Src kinase family (Src, Fyn, Lck, Lyn, Hck, Fgr, Yes).[3][4]

Inhibition of Kinase Signaling by TG 100572 (Active Form of **TG 100801**):



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**TG 100801** is converted to TG 100572, which inhibits key signaling pathways.

IC50 Values for TG 100572:

Target Kinase	IC50 (nM)
VEGFR1	2
VEGFR2	7
FGFR1	2
FGFR2	16
PDGFR $\beta$	13
Fgr	5
Fyn	0.5
Hck	6
Lck	0.1
Lyn	0.4
Src	1
Yes	0.2
Data from MedChemExpress and Selleck Chemicals. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>	

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## References

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